

1,4-Bis(chlorodifluoromethyl)benzene IUPAC name

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Compound of Interest

Compound Name: 1,4-Bis(chlorodifluoromethyl)benzene

Cat. No.: B1330883

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An In-depth Technical Guide to 1,4-Bis(chlorodifluoromethyl)benzene

This technical guide provides a comprehensive overview of **1,4-bis(chlorodifluoromethyl)benzene**, including its chemical identity, properties, synthesis, and applications, tailored for researchers, scientists, and professionals in drug development and materials science.

Chemical Identity and Nomenclature

The compound with the common name **1,4-bis(chlorodifluoromethyl)benzene** is systematically named according to IUPAC nomenclature.

- IUPAC Name: 1,4-bis[chloro(difluoro)methyl]benzene[1][2]
- CAS Number: 2629-68-7[1][2]
- Synonyms: 1,4-Bis-(chloro-difluoro-methyl)-benzene, p-Bis(chlorodifluoromethyl)benzene, α,α' -Dichloro- $\alpha,\alpha,\alpha',\alpha'$ -tetrafluoro-p-xylene[1]
- Molecular Formula: $C_8H_4Cl_2F_4$ [1][2]
- Molecular Weight: 247.02 g/mol [1][3]

Physicochemical Properties

A summary of the key physical and chemical properties of **1,4-bis(chlorodifluoromethyl)benzene** is presented in the table below. This data is crucial for its handling, application in synthesis, and for predicting its behavior in various chemical environments.

Property	Value	Source
Appearance	Clear, colorless liquid	[3]
Melting Point	11-12 °C	[4]
Boiling Point	55.5 °C at 3.8 mmHg	[4]
Density	1.46 g/cm ³	[4]
Flash Point	>150 °C	[4]
Storage Temperature	2-8 °C	[3]
Solubility	Sparingly soluble in water	[3]
LogP	3.93-4.37	[4]

Synthesis

The primary route for the synthesis of **1,4-bis(chlorodifluoromethyl)benzene** involves the fluorination of 1,4-bis(trichloromethyl)benzene. The precursor, 1,4-bis(trichloromethyl)benzene, is prepared by the free-radical chlorination of p-xylene.

Synthesis of 1,4-Bis(trichloromethyl)benzene (Precursor)

1,4-Bis(trichloromethyl)benzene is produced by the exhaustive chlorination of p-xylene, typically under UV irradiation to initiate the free-radical reaction.

Reaction: $\text{C}_6\text{H}_4(\text{CH}_3)_2 + 6\text{Cl}_2 \xrightarrow{\text{UV light}} \text{C}_6\text{H}_4(\text{CCl}_3)_2 + 6\text{HCl}$

Synthesis of 1,4-Bis(chlorodifluoromethyl)benzene

The target compound is synthesized by the partial fluorination of 1,4-bis(trichloromethyl)benzene using hydrogen fluoride in a suitable solvent. A 79% yield has been reported for this reaction.^[2]

Reaction: $\text{C}_6\text{H}_4(\text{CCl}_3)_2 + 4\text{HF} \xrightarrow{\text{1,2-dichloroethane}} \text{C}_6\text{H}_4(\text{CClF}_2)_2 + 4\text{HCl}$

Experimental Protocol: Synthesis of 1,4-Bis(chlorodifluoromethyl)benzene

The following is a generalized experimental protocol based on the reported synthesis.

Materials:

- 1,4-Bis(trichloromethyl)benzene
- Anhydrous hydrogen fluoride (HF)
- 1,2-Dichloroethane (solvent)
- Reaction vessel suitable for handling HF (e.g., a pressure-resistant fluoropolymer or stainless steel reactor)
- Stirring apparatus
- Temperature control system
- Neutralizing agent (e.g., sodium bicarbonate solution)
- Drying agent (e.g., anhydrous magnesium sulfate)
- Distillation apparatus for purification

Procedure:

- In a suitable reaction vessel, dissolve 1,4-bis(trichloromethyl)benzene in 1,2-dichloroethane under an inert atmosphere.
- Cool the solution to a suitable temperature (e.g., 0-10 °C).

- Carefully add anhydrous hydrogen fluoride to the reaction mixture with stirring. The molar ratio of HF to the starting material should be carefully controlled to achieve the desired degree of fluorination.
- Allow the reaction to proceed at a controlled temperature with continuous stirring. The reaction progress can be monitored by techniques such as GC-MS.
- Upon completion, carefully quench the reaction by pouring the mixture into a cold, aqueous solution of a neutralizing agent like sodium bicarbonate.
- Separate the organic layer.
- Wash the organic layer with water and brine.
- Dry the organic layer over a suitable drying agent.
- Remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to obtain **1,4-bis(chlorodifluoromethyl)benzene**.

Applications

1,4-Bis(chlorodifluoromethyl)benzene is a valuable building block in organic synthesis, particularly for introducing fluorinated moieties into larger molecules.

- **Pharmaceutical and Agrochemical Synthesis:** The chlorodifluoromethyl group can be a key structural motif in bioactive molecules. This compound serves as a precursor for introducing this group onto aromatic rings, which can influence properties like lipophilicity, metabolic stability, and binding affinity.
- **Materials Science:** It is used as a monomer or precursor in the synthesis of fluorinated polymers. These polymers can possess desirable properties such as high thermal stability, chemical resistance, and specific dielectric properties, making them suitable for applications in electronics and high-performance materials.^[3]

Safety and Handling

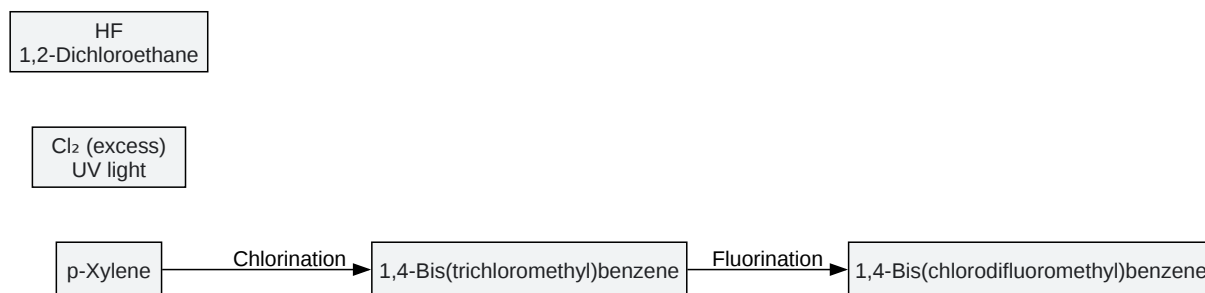
1,4-Bis(chlorodifluoromethyl)benzene is classified as an irritant.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1]

Handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

Visualizations

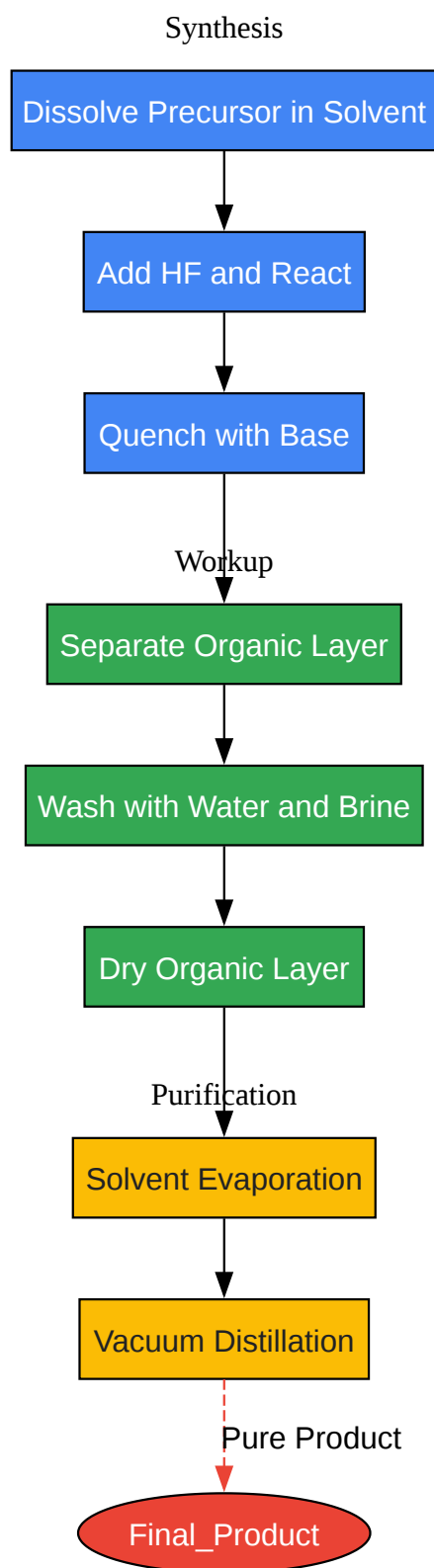
Synthesis Pathway



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Caption: Synthetic route to **1,4-bis(chlorodifluoromethyl)benzene** from p-xylene.

Experimental Workflow: Synthesis and Purification



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Caption: General workflow for the synthesis and purification of the target compound.

Conceptual Application in Drug Discovery



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